

Personal protective equipment for handling 4-Ethoxyphenol

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Compound of Interest

Compound Name: 4-Ethoxyphenol

Cat. No.: B1293792

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Essential Safety and Handling Guide for 4-Ethoxyphenol

This guide provides immediate, essential safety and logistical information for handling **4-Ethoxyphenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

4-Ethoxyphenol is classified as hazardous. It can cause skin irritation, serious eye damage, and may cause respiratory irritation. It is also harmful if swallowed. Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Summary of Required Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be necessary where there is a risk of splashing.	Conforming to EN166 (EU) or NIOSH (US) approved standards (e.g., OSHA 29 CFR 1910.133).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after. Wear a lab coat or other protective clothing to prevent skin exposure.	Gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed.

Physical and Chemical Properties

Property	Value
Molecular Formula	C8H10O2
Molecular Weight	138.16 g/mol
Appearance	Solid, Beige/Peach crystals
Melting Point	64 - 67 °C / 147.2 - 152.6 °F
Boiling Point	121°C at 12 hPa (9 mmHg)
Solubility	No data available
Flash Point	No data available

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **4-Ethoxyphenol**.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated laboratory space. Use of a fume hood is recommended to keep airborne concentrations low.
- Locate the nearest safety shower and eyewash station and confirm they are accessible and operational.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Donning Personal Protective Equipment (PPE):

- Wear a clean, buttoned lab coat.
- Put on safety glasses with side-shields or goggles.
- Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of damage before use.

3. Handling the Chemical:

- Avoid breathing dust, fumes, gas, mist, or vapors.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Weigh and transfer the solid material carefully to minimize dust generation.
- Keep the container tightly closed when not in use.

4. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.
- Remove contaminated clothing and wash it before reuse.
- Clean the work area and any equipment used.

Emergency and First Aid Procedures

Immediate response is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison center or doctor immediately.

Disposal Plan: Step-by-Step Waste Management

Proper disposal is essential to prevent environmental contamination and ensure compliance with regulations.

1. Waste Collection:

- Collect waste **4-Ethoxyphenol** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, labeled, and closed container.
- Do not mix with other waste streams unless explicitly permitted.

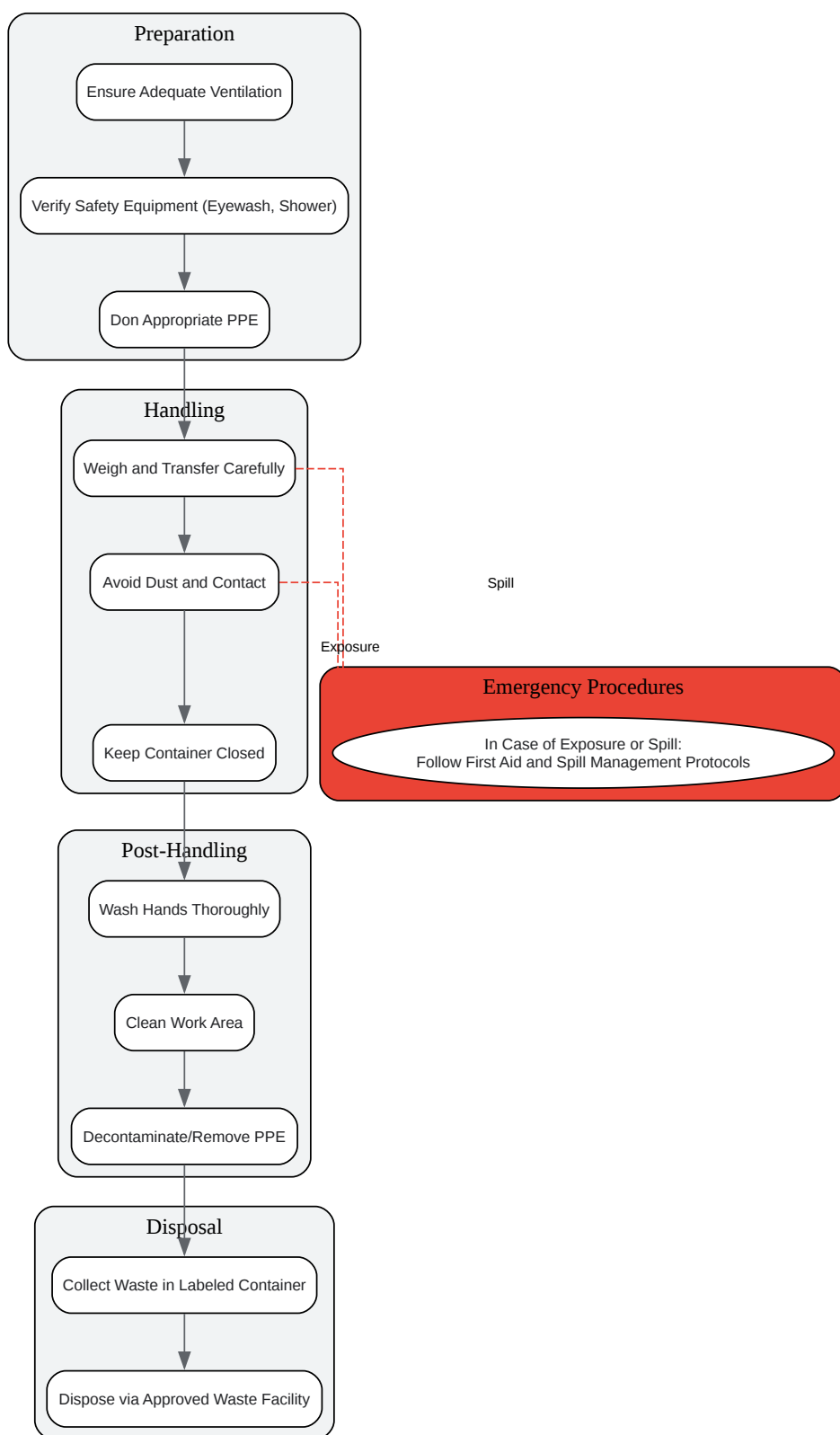
2. Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.
- For solid spills, sweep up or vacuum the material and place it into a suitable disposal container.
- Prevent the spill from entering drains or waterways.

3. Final Disposal:

- Dispose of the waste container and its contents at an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.

Workflow for Handling and Disposal of 4-Ethoxyphenol



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Caption: Workflow for the safe handling and disposal of **4-Ethoxyphenol**.

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